

# Application Notes and Protocols for Iso-Decyl-Acetate in Fragrance Research

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## Compound of Interest

Compound Name: *iso-Decyl-acetate*

Cat. No.: *B1619489*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the utilization of **iso-decyl-acetate** as a fragrance agent in research and development. This document outlines the chemical and physical properties, safety information, and detailed experimental protocols for sensory analysis, stability testing, and synthesis.

## Chemical and Physical Properties of Iso-Decyl-Acetate

**Iso-decyl-acetate** is a branched-chain ester valued in the fragrance industry for its fresh, citrus-like aroma.<sup>[1]</sup> A summary of its key properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Iso-Decyl-Acetate**

Property	Value	Reference
CAS Number	69103-24-8	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>12</sub> H <sub>24</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	200.32 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colorless clear liquid	<a href="#">[1]</a>
Odor Profile	Fresh, citrus, green, herbal, powdery, clean	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	220 to 222 °C @ 760 mm Hg	<a href="#">[1]</a>
Flash Point	93.89 °C (201.00 °F)	<a href="#">[2]</a>
Solubility	Soluble in alcohol; almost insoluble in water	<a href="#">[1]</a> <a href="#">[2]</a>
Vapor Pressure	0.104 mmHg @ 25 °C (estimated)	<a href="#">[1]</a>
Substantivity	16 hours at 100.00 %	<a href="#">[2]</a>

## Safety Information

**Iso-decyl-acetate** is classified as an irritant and requires careful handling.[\[2\]](#) Appropriate personal protective equipment (PPE), including gloves and eye/face protection, should be worn.[\[2\]](#) It is recommended for use in fragrance concentrates at levels up to 5.0000%.[\[2\]](#) For detailed safety information, refer to the Safety Data Sheet (SDS).[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Experimental Protocols

### Synthesis of Iso-Decyl-Acetate (Adapted from Fischer Esterification)

This protocol describes the synthesis of **iso-decyl-acetate** via Fischer esterification of iso-decyl alcohol and acetic acid using an acid catalyst.

Materials:

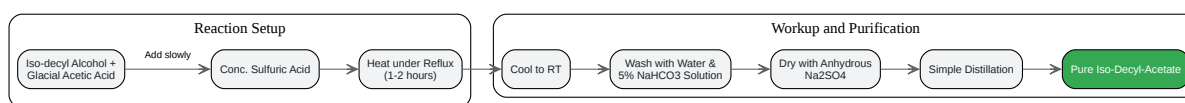
- Iso-decyl alcohol
- Glacial acetic acid
- Concentrated sulfuric acid (catalyst)
- Anhydrous sodium sulfate
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

#### Procedure:

- In a round-bottom flask, combine iso-decyl alcohol and a molar excess of glacial acetic acid.
- Slowly add a catalytic amount of concentrated sulfuric acid while swirling the flask.
- Add boiling chips and assemble a reflux condenser.
- Heat the mixture to reflux for 1-2 hours.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with cold water.
- Neutralize the organic layer by washing with 5% sodium bicarbonate solution until the aqueous layer is basic.

- Wash the organic layer with a saturated sodium chloride solution.
- Dry the organic layer over anhydrous sodium sulfate.
- Decant the dried ester and purify by simple distillation, collecting the fraction at the boiling point of **iso-decyl-acetate**.

Logical Workflow for **Iso-Decyl-Acetate** Synthesis:



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**Figure 1.** Workflow for the synthesis of **iso-decyl-acetate**.

## Sensory Analysis Protocols

Sensory evaluation is critical for characterizing the odor profile and intensity of **iso-decyl-acetate**.

Objective: To qualitatively describe the odor characteristics of **iso-decyl-acetate**.

Materials:

- **Iso-decyl-acetate**
- Odor-free smelling strips
- Ethanol (odorless) for dilution
- Well-ventilated, odor-free sensory evaluation room

Procedure:

- Prepare a 10% solution of **iso-decyl-acetate** in ethanol.
- Dip a smelling strip into the solution, ensuring not to oversaturate.
- Allow the solvent to evaporate for a few seconds.
- Present the strip to trained sensory panelists.
- Panelists should document the perceived odor characteristics at different time points (top, middle, and base notes) over several hours.

Objective: To determine the lowest concentration at which the odor of **iso-decyl-acetate** is detectable.[7]

Materials:

- Serial dilutions of **iso-decyl-acetate** in an odorless solvent (e.g., water or mineral oil).
- Triangle test cups or similar presentation vessels.
- A panel of screened and trained assessors.

Procedure:

- Prepare a series of dilutions of **iso-decyl-acetate**.
- Conduct a triangle test where panelists are presented with three samples, two of which are the blank solvent and one contains the diluted odorant.
- Panelists are asked to identify the odd sample.
- The lowest concentration at which a statistically significant number of panelists can correctly identify the odorant is determined as the odor detection threshold.

## Stability Testing Protocol

Objective: To evaluate the stability of **iso-decyl-acetate** in a representative consumer product base (e.g., lotion, shampoo) under various conditions.[3][8][9][10]

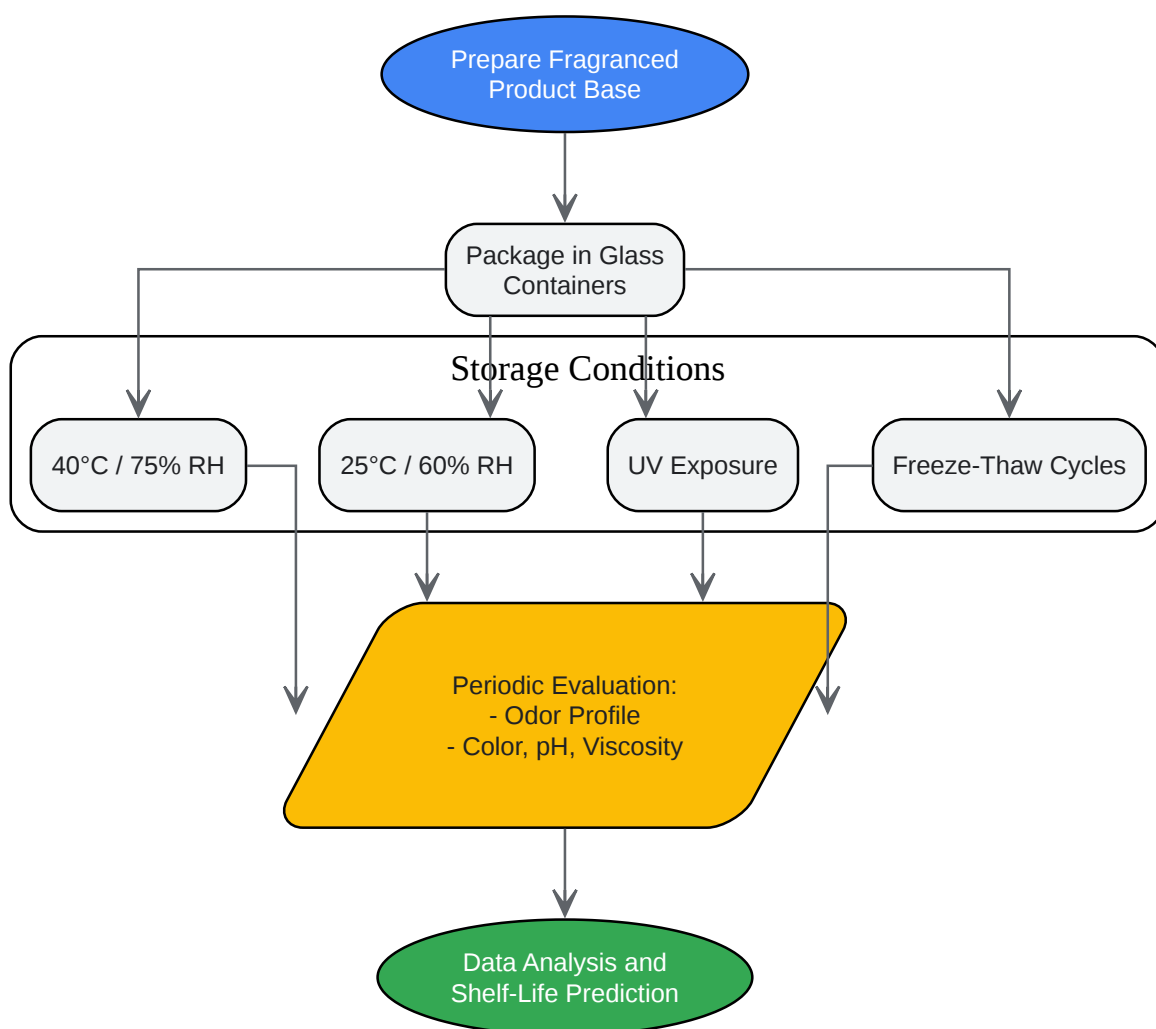
#### Materials:

- **Iso-decyl-acetate**
- Unfragranced product base
- Glass containers
- Environmental chambers (for controlled temperature, humidity, and light exposure)

#### Procedure:

- Incorporate **iso-decyl-acetate** into the product base at a predetermined concentration (e.g., 0.5%).
- Package the fragranced product in glass containers.
- Store samples under different conditions:
  - Accelerated stability: 40°C / 75% RH for 3 months.
  - Real-time stability: 25°C / 60% RH for 12 months.
  - Light exposure: UV light cabinet.
  - Freeze-thaw cycles: -10°C to 25°C for 3 cycles.[\[10\]](#)
- Evaluate samples at regular intervals (e.g., 0, 1, 2, 3 months for accelerated testing) for changes in color, clarity, viscosity, pH, and odor profile.

#### Experimental Workflow for Stability Testing:



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**Figure 2.** Workflow for fragrance stability testing.

## Olfactory Receptor Activation Assay

Objective: To determine if **iso-decyl-acetate** activates specific olfactory receptors (ORs) in a heterologous expression system. This protocol is based on a common method using a cAMP-mediated luciferase reporter assay.[4][6][11]

Materials:

- HEK293 cells or a similar cell line

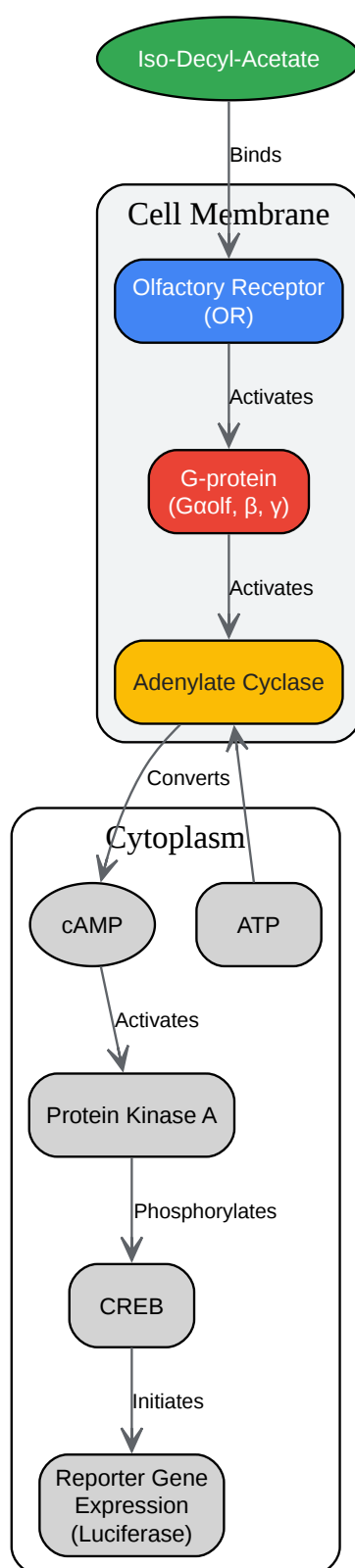
- Expression plasmids for the olfactory receptor of interest and a G-protein (e.g., G $\alpha$ olf)
- A reporter plasmid containing a cAMP response element linked to a luciferase gene
- Cell culture medium and reagents
- Transfection reagent
- **Iso-decyl-acetate** solutions of varying concentrations
- Luminometer

#### Procedure:

- Co-transfect the HEK293 cells with the OR expression plasmid, G-protein plasmid, and the luciferase reporter plasmid.
- Plate the transfected cells in a 96-well plate and incubate for 24-48 hours.
- Prepare serial dilutions of **iso-decyl-acetate** in a suitable vehicle.
- Add the **iso-decyl-acetate** solutions to the cells.
- After a defined incubation period, add the luciferase substrate.
- Measure the luminescence using a luminometer. An increase in luminescence indicates an increase in cAMP levels, signifying receptor activation.

#### Signaling Pathway for Olfactory Receptor Activation:





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**Figure 3.** General olfactory signal transduction pathway.

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